

2-Chlorophenyl cyclohexyl ketone proper disposal procedures

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Compound of Interest

Compound Name: 2-Chlorophenyl cyclohexyl ketone

CAS No.: 58139-10-9

Cat. No.: B1612742

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As a Senior Application Scientist, I recognize that the safe handling and disposal of halogenated organic intermediates are critical components of operational integrity in drug development and chemical synthesis. **2-Chlorophenyl cyclohexyl ketone** (CAS 58139-10-9) is a lipophilic, halogenated organic compound. Because it contains a covalently bound chlorine atom, its disposal cannot be treated like standard organic waste. Improper disposal can lead to the release of highly toxic hydrogen chloride (HCl) gas or dioxin precursors into the environment.

This guide provides a self-validating, step-by-step operational plan for the safe handling, segregation, and disposal of **2-chlorophenyl cyclohexyl ketone**, ensuring strict compliance with Environmental Protection Agency (EPA) Resource Conservation and Recovery Act (RCRA) standards.

Chemical Profile & Hazard Identification

Before initiating any disposal protocol, personnel must understand the quantitative and physical properties of the chemical. **2-Chlorophenyl cyclohexyl ketone** is a colorless oil at room

temperature, which dictates that it must be managed as a liquid waste stream unless absorbed into a solid matrix.

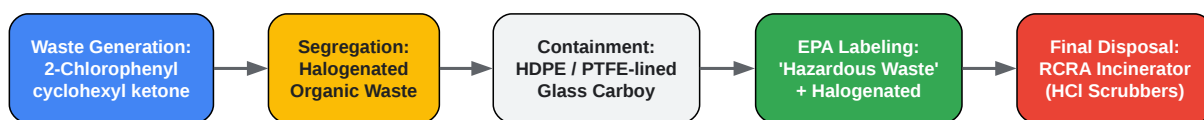
Property	Value	Operational Implication
IUPAC Name	(2-chlorophenyl) (cyclohexyl)methanone	Defines structural class (aryl cyclohexyl ketone).
CAS Number	58139-10-9	Required for EPA hazardous waste profiling.
Molecular Formula	C ₁₃ H ₁₅ ClO	Indicates the presence of a halogen (Chlorine).
Molecular Weight	222.71 g/mol	High molecular weight; low volatility but persistent.
Physical State	Colorless oil	Requires liquid containment strategies.
Storage Temp	2-8 °C	Waste should be kept away from heat sources[1].
Waste Classification	Halogenated Organic Waste	Must be incinerated with HCl scrubbers[2].

The Causality of Halogenated Waste Segregation

In laboratory waste management, mixing incompatible streams is a critical failure point. **2-Chlorophenyl cyclohexyl ketone** must never be mixed with non-halogenated solvent waste (e.g., ethanol, acetone, or hexane)[3].

The Mechanistic Rationale: During the final destruction of organic waste via high-temperature incineration, standard non-halogenated solvents combust into carbon dioxide and water. However, halogenated compounds like **2-chlorophenyl cyclohexyl ketone** combust to form hydrogen chloride (HCl) gas[2]. RCRA-permitted commercial incinerators must utilize specialized, expensive alkaline scrubbers to neutralize this acidic gas before it reaches the atmosphere[2]. If you mix non-halogenated waste into a halogenated stream, you artificially inflate the volume of waste that requires this specialized treatment, drastically increasing

disposal costs and operational burden[3]. Furthermore, mixing halogenated ketones with strong bases or oxidizing agents can trigger exothermic reactions or form shock-sensitive byproducts[4].



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Workflow for the segregation, containment, and disposal of halogenated organic waste.

Step-by-Step Disposal Methodology

To ensure a self-validating safety system, every step of the disposal process must be documented and executed with precision. The following protocol outlines the routine disposal of liquid waste containing **2-chlorophenyl cyclohexyl ketone**.

Protocol: Routine Disposal of Halogenated Ketone Waste

- Objective: Safely transfer and store waste containing **2-chlorophenyl cyclohexyl ketone** for final RCRA-compliant disposal.
- Required PPE: Heavy-duty nitrile gloves (butyl rubber if mixed with aggressive solvents), chemical splash goggles, and a flame-resistant lab coat.

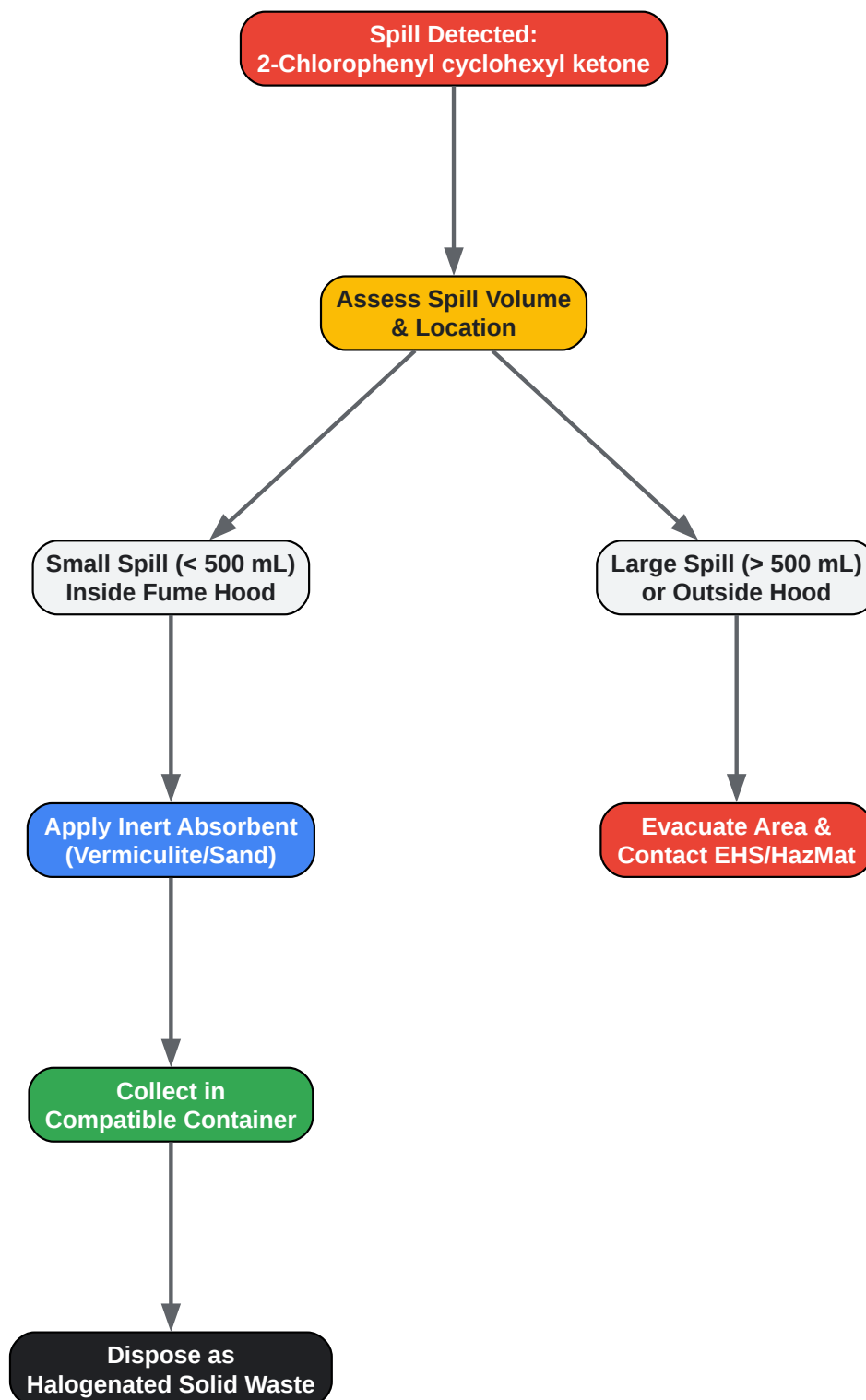
Step-by-Step Procedure:

- Compatibility Verification: Select a chemically compatible waste container. Avoid standard thin-walled polyethylene if high concentrations of aggressive co-solvents (like dichloromethane or chloroform) are present; use a PTFE-lined glass carboy[3].
- Strict Segregation: Verify that no non-halogenated solvents, strong acids, bases, or reactive metals are currently in the waste container. Halogenated organics must be strictly isolated[3].
- Fume Hood Transfer: Operating entirely inside a certified chemical fume hood, use a dedicated, chemically inert funnel to transfer the waste into the carboy. Do not exceed 80% capacity; the remaining headspace is required to accommodate vapor expansion.
- Capping & Venting: Seal the container with a vented storage cap. Vented caps prevent dangerous over-pressurization caused by the accumulation of volatile organic vapors[3].
- EPA-Compliant Labeling: Immediately affix a hazardous waste label. The label must explicitly state "Hazardous Waste - Halogenated Organics" and list all constituents with their approximate percentages (e.g., "**2-Chlorophenyl cyclohexyl ketone** 15%, Dichloromethane 85%")[5].
- Secondary Containment: Place the sealed container in a secondary containment tray within a designated, ventilated flammable storage cabinet until your Environmental Health and

Safety (EHS) team initiates the vendor pickup[3].

Spill Response & Decontamination Logic

Accidental releases of **2-chlorophenyl cyclohexyl ketone** require immediate, structured intervention. Because it is a lipophilic oil, it will not evaporate quickly and poses a persistent slip hazard and dermal exposure risk.



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Decision matrix and response protocol for **2-chlorophenyl cyclohexyl ketone** spills.

Protocol: Chemical Spill Decontamination

- Objective: Neutralize, recover, and decontaminate accidental releases of **2-chlorophenyl cyclohexyl ketone**.

Step-by-Step Procedure:

- Assessment & Triage: Determine the spill volume. For spills exceeding 500 mL outside of a fume hood, immediately evacuate the laboratory, secure the doors, and contact the EHS HazMat team[4].
- Containment: For manageable spills (<500 mL inside a hood), surround the spill perimeter with an inert absorbent material (e.g., vermiculite, dry sand, or commercial spill pads) to prevent the oil from spreading[4]. Never use combustible absorbents like sawdust for organic ketones.
- Absorption: Cover the center of the spill with the absorbent. Allow 5-10 minutes for complete capillary uptake of the lipophilic ketone.
- Collection: Use a non-sparking scoop to collect the saturated absorbent. Transfer it into a wide-mouth, sealable hazardous waste container[3].
- Surface Decontamination: Wash the spill surface with a mild detergent and water to break up the oil, followed by a wipe-down with a compatible solvent (e.g., isopropanol) to remove any residual organic film.
- Solid Waste Disposal: Dispose of all saturated absorbents and contaminated wipes as "Halogenated Solid Waste"[2].

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